

Safeguarding Your Research: A Comprehensive Guide to Handling Uracil

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Compound of Interest

Compound Name: *Uracil*

Cat. No.: *B1623742*

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For researchers, scientists, and professionals in the field of drug development, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for the handling of **Uracil**, a common pyrimidine base. Adherence to these procedures will minimize risk and ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

When handling **Uracil**, especially in its powdered form, the use of appropriate personal protective equipment is mandatory to prevent exposure. Engineering controls, such as a chemical fume hood, should be the primary method of exposure control, supplemented by the following PPE:

Protection Type	Specific Equipment	Standard/Notes
Eye/Face Protection	Chemical splash goggles or safety glasses with side protection.	Must meet OSHA 29 CFR 1910.133 or European Standard EN166 regulations. [1] [2]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber). A lab coat or other protective clothing.	Gloves should be inspected before use and removed carefully to avoid skin contamination. [1] [3] A minimum layer thickness of 0.11 mm is recommended for nitrile rubber gloves, with a breakthrough time of at least 480 minutes. [3]
Respiratory Protection	A NIOSH-approved N95 or P1 (EN 143) dust mask.	Required if ventilation is inadequate or if dust is generated. [1] [3]

Quantitative Safety Data

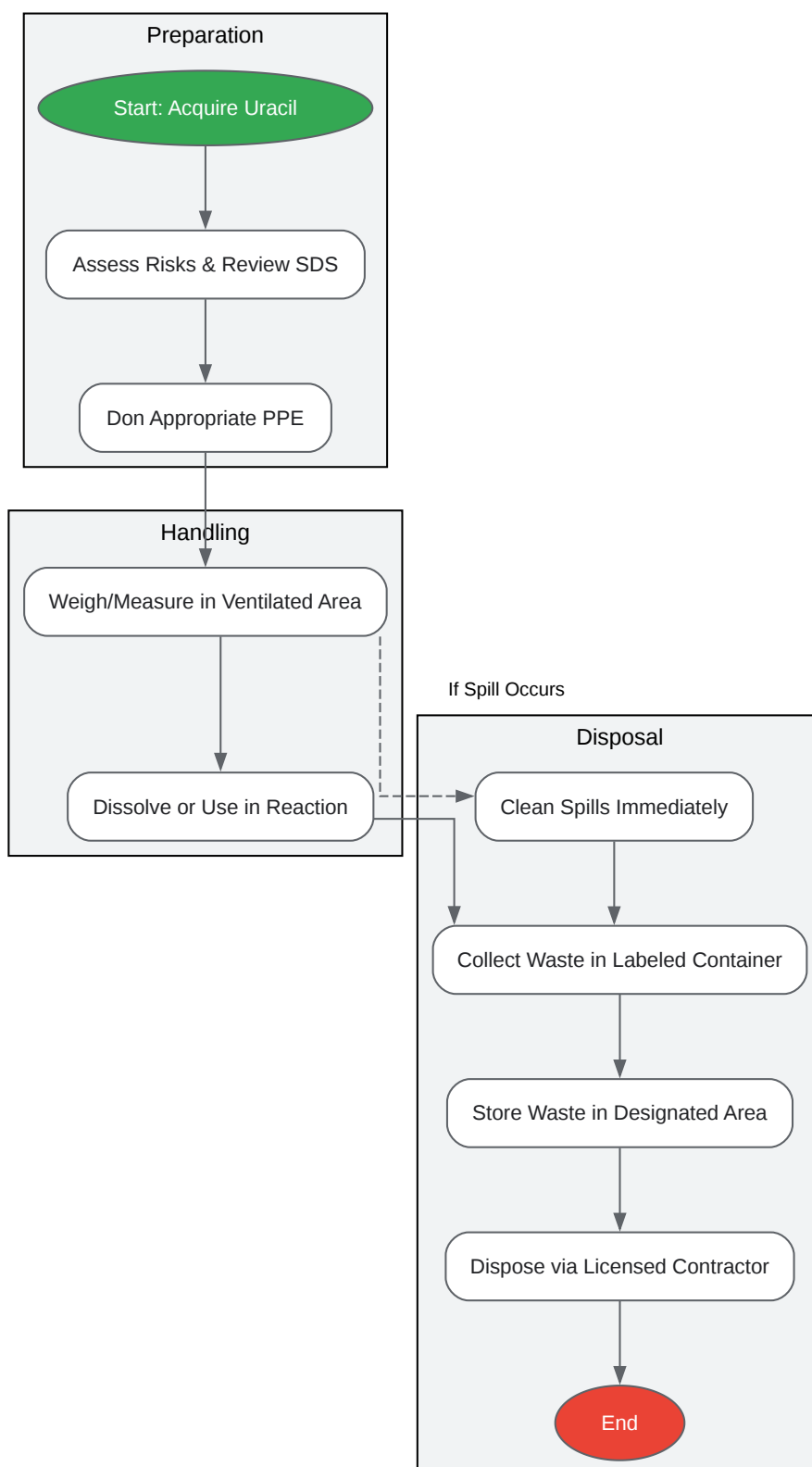
The following table summarizes key quantitative safety data for **Uracil**. While **Uracil** is not classified as a hazardous substance according to Regulation (EC) No 1272/2008, it is crucial to handle it with care.[\[4\]](#)

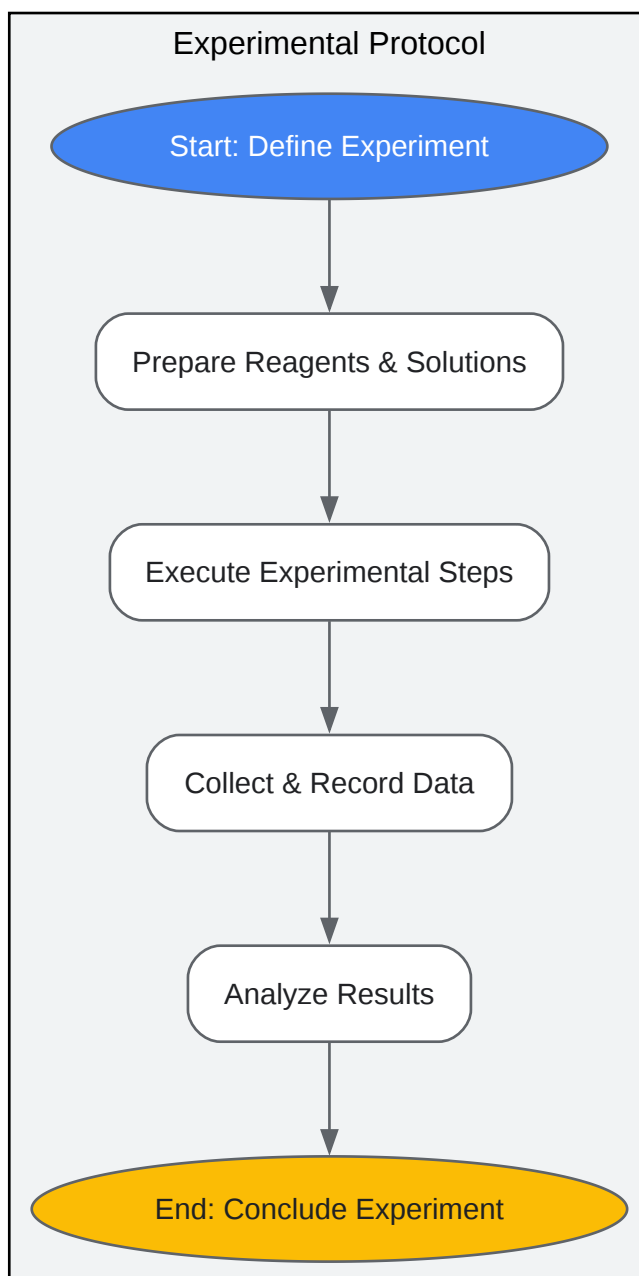
Parameter	Value	Species	Reference
Acute Oral Toxicity (LD50)	> 6,000 mg/kg	Rat	[3]
Acute Oral Toxicity (LD50)	> 8 g/kg	Mouse	[2]
Acute Oral Toxicity (LD50)	> 10 g/kg	Rabbit	[2]
Intraperitoneal Toxicity (LD50)	1,513 mg/kg	Mouse	[5]

Occupational Exposure Limits: Currently, there are no established occupational exposure limits for **Uracil**.^[1]^[3]

Procedural Workflow for Safe Handling and Disposal

The following diagram outlines the step-by-step process for safely handling and disposing of **Uracil** in a laboratory setting.





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- To cite this document: BenchChem. [Safeguarding Your Research: A Comprehensive Guide to Handling Uracil]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1623742#personal-protective-equipment-for-handling-uracil]

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